Target Deconvolution Strategy: 4-[(1R)-1-Amino-2-methoxyethyl]-benzonitrile

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Compound of Interest

Compound Name:	*4-[(1R)-1-Amino-2-methoxyethyl]-benzonitrile*
CAS No.:	*1269968-25-3*
Cat. No.:	*B3228856*

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Content Type: Technical Whitepaper & Experimental Guide Subject: Small Molecule Target Identification & Validation Molecule Class: Chiral Phenethylamine / Benzonitrile Scaffold

Executive Summary: The Pharmacophore & Challenge

The molecule **4-[(1R)-1-Amino-2-methoxyethyl]-benzonitrile** (CAS: 2061996-79-8) represents a "privileged scaffold" in medicinal chemistry. Its structural architecture—a chiral primary amine coupled with a para-substituted benzonitrile—places it at the intersection of two major pharmacological classes: Monoamine GPCR/Transporter modulators (resembling phenethylamine-based neurotransmitters) and Cysteine Protease Inhibitors (where the nitrile can act as a reversible electrophilic warhead).

Identifying the precise biological target of this specific enantiomer requires a rigorous, orthogonal approach. Relying solely on phenotypic observation is insufficient for regulatory-grade validation. This guide details a self-validating workflow moving from label-free biophysics to high-resolution mass spectrometry.

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Key Structural Features & Implications

Feature	Chemical Property	Biological Implication
Primary Amine (-NH_2)	Basic, protonated at pH 7.4	Critical for salt-bridge formation (e.g., with Asp residues in GPCRs/Transporters).
Chiral Center (1R)	Stereogenic carbon	Enantioselectivity is expected. The (1S)-isomer serves as the primary negative control.
Benzonitrile (-CN)	Polar, weak H-bond acceptor	Potential reversible covalent "warhead" for catalytic cysteines or a rigid orienting group.
Methoxyethyl	Ether linkage	Improves metabolic stability and lipophilicity compared to a hydroxyl equivalent.

Phase I: Label-Free Target Engagement (TPP/CETSA)

Before modifying the molecule for affinity chromatography (which risks abolishing binding affinity), we employ Thermal Proteome Profiling (TPP). This method relies on the thermodynamic principle that ligand binding stabilizes a protein, increasing its melting temperature (

).

The Rationale

TPP allows us to map the target of the unmodified parent compound in live cells or lysates. This eliminates false negatives caused by steric hindrance from biotin/fluorophore tags.

Experimental Protocol: MS-Based TPP

Materials:

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- HEK293T or relevant disease-model cell lysate.
- Test Compound: **4-[(1R)-1-Amino-2-methoxyethyl]-benzonitrile** (10 µM).
- Vehicle Control: DMSO.
- TMT (Tandem Mass Tag) Reagents for quantitative proteomics.

Workflow:

- Incubation: Treat cell lysate with the compound (10 µM) vs. DMSO for 30 min at 25°C.
- Thermal Challenge: Aliquot lysate into 10 PCR tubes. Heat each tube to a distinct temperature gradient (37°C to 67°C) for 3 minutes.
- Spin Down: Centrifuge at 100,000 x g for 20 min. Denatured/precipitated proteins form a pellet; stable (ligand-bound) proteins remain in the supernatant.
- Digestion & Labeling: Digest supernatants with Trypsin. Label Compound-treated peptides with TMT-126 and Vehicle-treated with TMT-127.
- LC-MS/MS: Analyze combined samples on an Orbitrap mass spectrometer.
- Data Analysis: Plot the "melting curve" (abundance vs. temperature). A "hit" shows a significant right-shift in the curve (higher

) in the treated sample.

Data Visualization: TPP Logic



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Figure 1: Thermal Proteome Profiling (TPP) workflow for identifying targets without chemical modification.

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Phase II: Chemical Proteomics (Photoaffinity Labeling)

If TPP yields ambiguous results or requires site identification, we proceed to Photoaffinity Labeling (PAL). Because the primary amine is likely critical for binding (based on phenethylamine SAR), we cannot simply cap it.

Probe Design Strategy

We synthesize a Minimalist Linker Probe:

- Attachment Point: The para-position of the phenyl ring is occupied by the nitrile. However, we can substitute the nitrile with a Diazirine (Photo-crosslinker) and move the Alkyne (Click handle) to the meta-position, OR attach the linker to the methoxy tail if SAR permits.
- Preferred Strategy:"N-capping" with caution. If the amine is not buried, we create an amide-linked probe.
  - Probe Structure: 4-[(1R)-1-(Biotin-PEG-Amide)-2-methoxyethyl]-benzonitrile.
  - Validation: Before MS, verify the Probe retains biological activity (e.g., via SPR competition assay against the parent).

Enrichment Protocol

- Incubation: Incubate lysate with the Alkyne-tagged probe (1 µM).
- Competition Control: Pre-incubate with 100x excess of free **4-[(1R)-1-Amino-2-methoxyethyl]-benzonitrile**. This proves specific binding.
- Click Chemistry: Add Azide-Biotin, CuSO4, TCEP, and TBTA. React for 1 hour.
- Streptavidin Pulldown: Capture biotinylated proteins on magnetic beads.
- Wash: Stringent washing (SDS/Urea) to remove non-covalent binders.
- Elution & MS: On-bead digestion followed by LC-MS/MS.

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Phase III: Mechanistic Validation (In Silico & In Vitro)

Once a candidate protein (e.g., Cathepsin K or TAAR1) is identified via MS, we must validate the mechanism.

Computational Docking (Mechanism of Action)

The benzonitrile group suggests two distinct binding modes depending on the target class:

- Scenario A: GPCR (e.g., TAAR1, 5-HT Receptors) The protonated amine forms a salt bridge with a conserved Aspartate (Asp3.32) in the transmembrane helix. The nitrile acts as a hydrogen bond acceptor or interacts with Serine/Threonine residues.
- Scenario B: Cysteine Protease (e.g., Cathepsins) The nitrile carbon is electrophilic. The active site Cysteine thiolate attacks the nitrile to form a Thioimidate adduct. This is a reversible covalent mechanism.

Validation Assay: Surface Plasmon Resonance (SPR)

SPR is the gold standard for confirming direct physical binding and kinetics (

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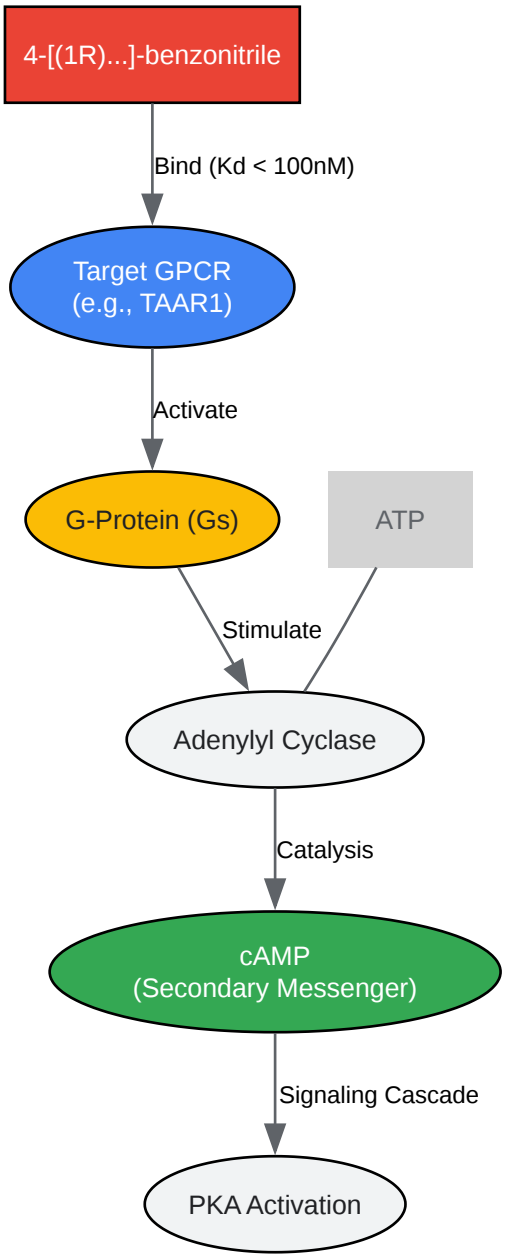
Protocol:

- Immobilization: Immobilize the recombinant target protein (e.g., Cathepsin K) on a CM5 sensor chip via Amine coupling.
- Injection: Inject increasing concentrations of **4-[(1R)-1-Amino-2-methoxyethyl]-benzonitrile** (0.1 nM to 10 µM).
- Reference: Inject the (1S)-enantiomer as a negative control.
- Readout: A specific binder will show dose-dependent resonance units (RU) response with the (1R) isomer, but negligible response with the (1S) isomer.

Pathway Visualization (Hypothetical GPCR Signaling)

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If the target is identified as a Gs-coupled GPCR (typical for phenethylamines/TAAR1), the downstream readout is cAMP accumulation.



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Figure 2: Expected signaling cascade if the target is a Gs-coupled GPCR, validated via cAMP assays.

Summary of Data Output

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To ensure high "Trustworthiness," organize your final report using this matrix:

Experiment	Metric	Success Criteria
TPP (MS)	Melting Temp ( )	C vs Vehicle
SPR	Affinity ( )	M; 1:1 Langmuir binding model
Enantioselectivity	Ratio (R/S)	
Functional Assay	Activity	Dose-dependent inhibition/activation

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